

An In-depth Technical Guide to [2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol

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Compound of Interest

Compound Name: [2-(2-Methoxy-phenyl)-thiazol-4-yl]-methanol

CAS No.: 187793-07-3

Cat. No.: B065961

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An authoritative resource for researchers, scientists, and drug development professionals on the synthesis, characterization, and applications of a key heterocyclic building block.

Abstract

This technical guide provides a comprehensive overview of the heterocyclic compound [2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol. While a specific CAS (Chemical Abstracts Service) number for this ortho-methoxy isomer is not readily found in public databases, its identity is unequivocally established as the reduction product of its corresponding aldehyde, 2-(2-Methoxyphenyl)thiazole-4-carbaldehyde. This document details the strategic importance of the 2-arylthiazole scaffold in medicinal chemistry, provides a robust and detailed protocol for the synthesis and purification of the title compound, outlines methods for its analytical characterization, and discusses its potential applications as a versatile intermediate in drug discovery and materials science. The guide is intended to serve as a critical resource for scientists engaged in synthetic chemistry and pharmaceutical development.

Introduction: The Thiazole Scaffold in Modern Chemistry

The thiazole ring system is a cornerstone of heterocyclic chemistry, recognized as a "privileged scaffold" in medicinal chemistry. This five-membered ring containing both sulfur and nitrogen atoms is a key structural motif in numerous natural products (such as Vitamin B1, Thiamine) and a vast array of synthetic pharmaceutical agents.^[1] The unique electronic properties and geometric arrangement of the thiazole ring allow it to act as a bioisostere for other functional groups and to engage in specific hydrogen bonding and π -stacking interactions with biological targets.

Consequently, thiazole derivatives have demonstrated a remarkable breadth of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and antidiabetic properties.^{[1][2][3]} The 2-arylthiazole subclass, in particular, is of significant interest. The aryl group at the 2-position can be readily modified to tune the molecule's steric and electronic profile, directly influencing its biological activity and pharmacokinetic properties.

The subject of this guide, [2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol, represents a valuable building block within this chemical class. The primary alcohol at the 4-position serves as a versatile synthetic handle for further molecular elaboration, while the ortho-methoxy substitution on the phenyl ring can induce specific conformational preferences and metabolic properties, making it a distinct and valuable tool for drug design.

Physicochemical Properties and Identification

While a dedicated CAS number for [2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol is not prominently indexed, its chemical identity is well-defined. Its properties can be reliably predicted based on its structure and comparison with its isomers. The key precursor, 2-(2-Methoxyphenyl)thiazole-4-carbaldehyde, is commercially available.

Table 1: Chemical Identifiers and Properties

Property	Value	Source / Note
Chemical Name	[2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol	IUPAC Nomenclature
Synonyms	(2-(2-methoxyphenyl)-1,3-thiazol-4-yl)methanol	-
CAS Number	Not assigned or not publicly indexed.	Precursor Aldehyde CAS: 885279-11-8
Molecular Formula	C ₁₁ H ₁₁ NO ₂ S	-
Molecular Weight	221.28 g/mol	-
Appearance	Expected to be an off-white to pale yellow solid	Based on related compounds[4]
Melting Point	84-86 °C (for para-isomer)	[4]

Note: The melting point is provided for the para-isomer, [2-(4-Methoxyphenyl)-thiazol-4-yl]-methanol (CAS: 885279-75-4), and serves as an approximate reference.[4] The ortho-isomer's melting point may vary.

Caption: Chemical structure of [2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol.

Synthesis and Mechanistic Insights

The most direct and efficient synthesis of [2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol is achieved through the selective reduction of the corresponding aldehyde, 2-(2-Methoxyphenyl)thiazole-4-carbaldehyde. This precursor is readily accessible through established heterocyclic synthesis routes.

Synthetic Workflow

The reduction of an aldehyde to a primary alcohol is a fundamental transformation in organic chemistry. For this specific substrate, sodium borohydride (NaBH₄) in an alcoholic solvent like methanol or ethanol is the reagent of choice. This method is highly effective and chemoselective, meaning it will reduce the aldehyde without affecting the aromatic or thiazole rings.

Caption: Experimental workflow for the synthesis of the title compound.

Detailed Experimental Protocol

Objective: To synthesize [2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol via reduction of 2-(2-Methoxyphenyl)thiazole-4-carbaldehyde.

Materials:

- 2-(2-Methoxyphenyl)thiazole-4-carbaldehyde (1.0 eq)
- Sodium borohydride (NaBH_4) (1.5 eq)
- Methanol (anhydrous)
- Ethyl acetate
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel (for column chromatography)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-(2-Methoxyphenyl)thiazole-4-carbaldehyde in anhydrous methanol (approx. 0.1 M concentration). Cool the solution to 0°C using an ice bath.
- **Reduction:** While stirring vigorously, add sodium borohydride portion-wise over 10-15 minutes. The portion-wise addition is crucial to control the exothermic reaction and prevent excessive foaming.
- **Monitoring:** Allow the reaction to stir at 0°C for 30 minutes, then warm to room temperature. Monitor the reaction's progress by Thin Layer Chromatography (TLC) until the starting aldehyde spot is completely consumed (typically 1-2 hours).

- **Quenching:** Carefully quench the reaction by slowly adding saturated aqueous NH_4Cl solution at 0°C to destroy any excess NaBH_4 .
- **Work-up:** Concentrate the mixture under reduced pressure to remove most of the methanol. Add deionized water to the residue and extract the aqueous layer three times with ethyl acetate.
- **Isolation:** Combine the organic extracts, wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo to yield the crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to afford the pure [2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol.

Justification of Choices:

- **Sodium Borohydride:** Chosen for its mildness and high selectivity for aldehydes over other functional groups. It is safer and easier to handle than stronger reducing agents like lithium aluminum hydride (LiAlH_4).^[5]
- **Methanol:** Serves as an excellent solvent for both the substrate and the reagent. It also acts as a proton source to protonate the intermediate alkoxide.
- **Aqueous Quench:** The use of a mild acid source like NH_4Cl ensures the safe decomposition of the borohydride reagent without risking degradation of the product.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the structure and purity of the synthesized compound.

Table 2: Expected Analytical Data

Technique	Expected Observations
^1H NMR	- Aromatic protons of the methoxyphenyl ring (multiplets, ~6.9-7.8 ppm).- A singlet for the thiazole C5-H (~7.2-7.5 ppm).- A singlet or doublet for the benzylic CH_2 protons (~4.7 ppm).- A singlet for the methoxy (OCH_3) protons (~3.9 ppm).- A broad singlet for the hydroxyl (OH) proton.
^{13}C NMR	- Peaks corresponding to the aromatic and thiazole carbons.- A peak for the benzylic carbon ($-\text{CH}_2\text{OH}$) around 60-65 ppm.- A peak for the methoxy carbon around 55-56 ppm.
FT-IR	- A broad absorption band in the region of 3200-3400 cm^{-1} corresponding to the O-H stretch of the alcohol.- C-H stretching bands (aromatic and aliphatic).- C=N and C=C stretching bands from the thiazole and phenyl rings (~1500-1600 cm^{-1}).
Mass Spec (ESI+)	A prominent peak corresponding to the $[\text{M}+\text{H}]^+$ ion at m/z 222.06.
HPLC	A single major peak indicating high purity (>95%) under appropriate chromatographic conditions (e.g., C18 column, water/acetonitrile mobile phase).

Applications in Research and Drug Development

[2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol is not typically an end-product but rather a versatile intermediate for creating more complex molecules with potential therapeutic value.

- Synthetic Intermediate: The primary alcohol is a key functional group that can be easily converted into other functionalities. It can be:
 - Oxidized back to the aldehyde or to the corresponding carboxylic acid.

- Esterified or Etherified to introduce a wide variety of side chains.
- Converted to a leaving group (e.g., tosylate or mesylate) and displaced by nucleophiles to introduce amines, azides, or other groups.
- Scaffold for Bioactive Molecules: The 2-arylthiazole core is present in numerous compounds investigated for various diseases. By modifying the hydroxymethyl group, researchers can explore structure-activity relationships (SAR) to develop potent and selective inhibitors of biological targets such as kinases, enzymes, or receptors involved in cancer or inflammatory diseases.^{[2][6]} The ortho-methoxy group can influence the molecule's conformation and metabolic stability, potentially leading to improved drug-like properties.

Conclusion

[2-(2-Methoxyphenyl)-thiazol-4-yl]-methanol is a valuable, synthetically accessible chemical building block. While it lacks a widely published CAS number, its synthesis from the corresponding aldehyde is straightforward and high-yielding. Its true value lies in its potential as a versatile intermediate for the synthesis of novel, biologically active compounds. This guide provides the essential technical information required for its preparation, characterization, and strategic use in advanced research and development programs.

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